

# Lanthanum Nickel Oxide: A Promising Catalyst for Carbon Monoxide Oxidation

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## Compound of Interest

Compound Name: *Lanthanum nickel oxide*

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## Application Note & Protocols for Researchers

This document provides detailed application notes and experimental protocols for the use of **lanthanum nickel oxide** ( $\text{LaNiO}_3$ ) as a catalyst in the oxidation of carbon monoxide (CO).  $\text{LaNiO}_3$ , a perovskite-type oxide, has demonstrated significant potential as a cost-effective alternative to precious metal catalysts for this crucial environmental application.<sup>[1]</sup> Its high catalytic activity, structural stability, and the tunability of its properties through various synthesis methods make it a subject of considerable research interest.<sup>[1][2][3][4]</sup>

## Catalytic Performance of Lanthanum Nickel Oxide

The catalytic efficiency of  $\text{LaNiO}_3$  in CO oxidation is influenced by its synthesis method and operating conditions. The data presented below, compiled from various studies, highlights the key performance indicators of  $\text{LaNiO}_3$ -based catalysts.

Catalyst Composition	Synthesis Method	Calcination Temperature (°C)	T100 (Temperature for 100% CO Conversion) (°C)	Reference
LaNiO <sub>3</sub>	EDTA–citrate complexing	600	~240	[2]
LaNiO <sub>3</sub>	EDTA–citrate complexing	700	~240	[2]
LaNiO <sub>3</sub>	EDTA–citrate complexing	800	>300	[2]
LaNiO <sub>3</sub>	Hydrolysis-precipitation	-	Higher than LaCoO <sub>3</sub> , LaMnO <sub>3</sub> , and LaFeO <sub>3</sub>	[3]
NiO/LaNiO <sub>3</sub>	Hydrolysis	-	Higher activity than LaNiO <sub>3</sub> and 5wt%-Pt/γ-Al <sub>2</sub> O <sub>3</sub> in the 100-200°C range	[1]
LaNi <sub>1-x</sub> Co <sub>x</sub> O <sub>3</sub> (x=0.0-1.0)	Co-precipitation	-	Showed considerable increase in activity for CO oxidation	[4]

## Experimental Protocols

Detailed methodologies for the synthesis, characterization, and catalytic testing of **lanthanum nickel oxide** are provided below. These protocols are based on established methods reported in the literature.

## Protocol 1: Synthesis of $\text{LaNiO}_3$ via the EDTA-Citrate Complexing Method

This protocol describes the synthesis of  $\text{LaNiO}_3$  perovskite catalysts using a modified EDTA-citrate complexing method.<sup>[2]</sup>

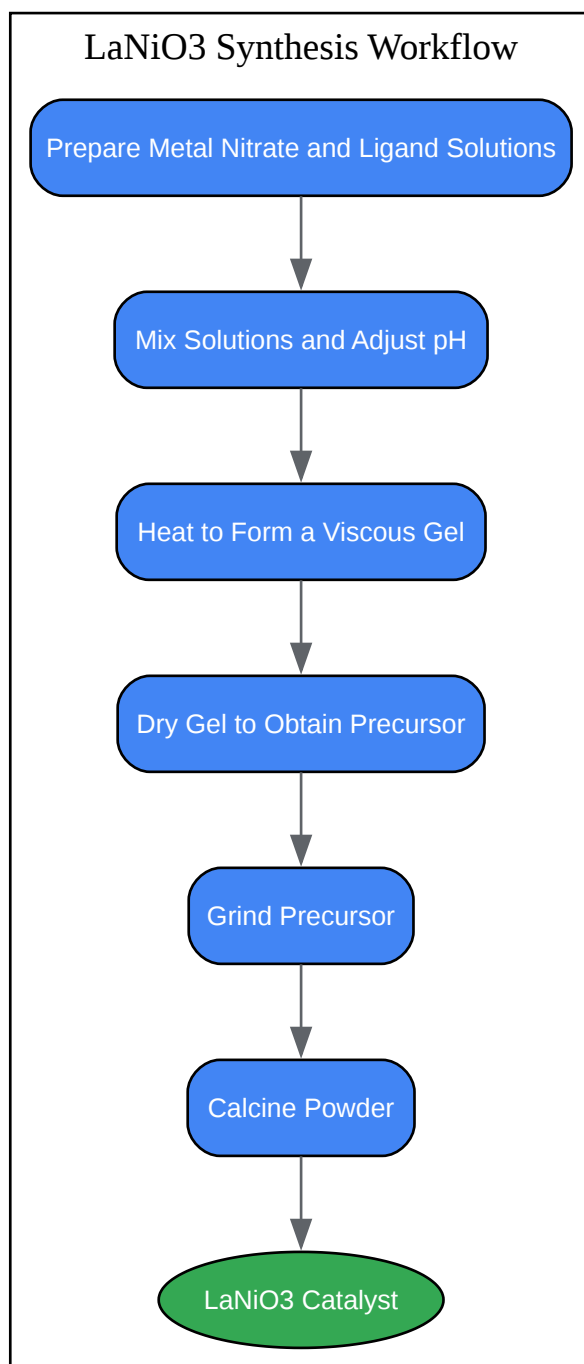
Materials:

- Lanthanum nitrate hexahydrate ( $\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ )
- Nickel nitrate hexahydrate ( $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ )
- Ethylenediaminetetraacetic acid (EDTA)
- Citric acid
- Ammonium hydroxide ( $\text{NH}_4\text{OH}$ )
- Deionized water

Procedure:

- Prepare aqueous solutions of  $\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$  and  $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$  in stoichiometric amounts.
- In a separate beaker, dissolve EDTA and citric acid in deionized water. The molar ratio of metal ions to EDTA to citric acid should be controlled.
- Add the metal nitrate solutions to the EDTA-citric acid solution while stirring continuously.
- Adjust the pH of the resulting solution to a desired value (e.g., 8-9) using ammonium hydroxide to form a stable complex.
- Heat the solution at 80-90°C with constant stirring to evaporate the water and form a viscous gel.
- Dry the gel in an oven at 110-120°C overnight to obtain a solid precursor.

- Grind the precursor into a fine powder.
- Calcine the powder in a muffle furnace at a specific temperature (e.g., 600°C, 700°C, or 800°C) for a set duration (e.g., 4-6 hours) in an air atmosphere to obtain the final LaNiO<sub>3</sub> perovskite catalyst.[2]



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LaNiO<sub>3</sub> Synthesis Workflow via EDTA-Citrate Method.

## Protocol 2: Catalyst Characterization

To understand the physicochemical properties of the synthesized LaNiO<sub>3</sub> catalyst, a series of characterization techniques are employed.

- X-ray Diffraction (XRD): To identify the crystalline phase and structure of the catalyst.[\[2\]](#)[\[5\]](#)
- Scanning Electron Microscopy (SEM): To observe the surface morphology and particle size of the catalyst.[\[2\]](#)
- X-ray Photoelectron Spectroscopy (XPS): To determine the surface elemental composition and oxidation states of the elements.[\[2\]](#)
- Brunauer-Emmett-Teller (BET) Analysis: To measure the specific surface area of the catalyst.[\[4\]](#)
- Temperature-Programmed Reduction (TPR): To investigate the reducibility of the catalyst, which is related to the reactivity of its lattice oxygen.[\[1\]](#)[\[3\]](#)

## Protocol 3: Catalytic Activity Testing for CO Oxidation

This protocol outlines the procedure for evaluating the catalytic performance of LaNiO<sub>3</sub> in the oxidation of carbon monoxide.

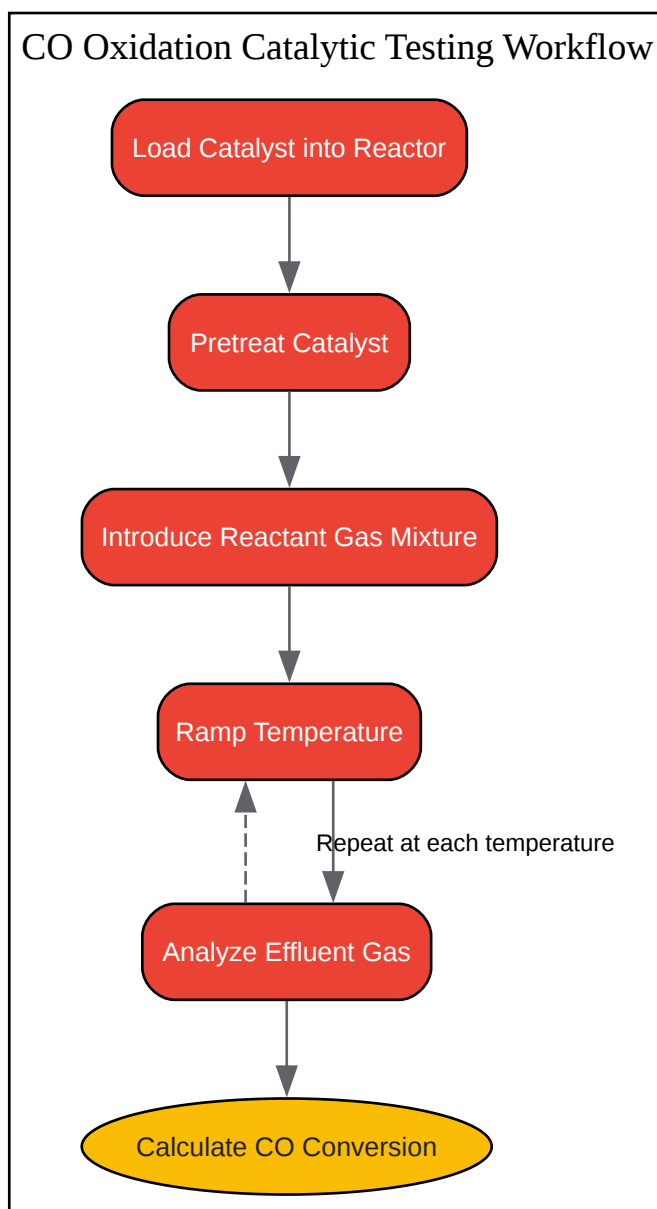
Apparatus:

- Fixed-bed flow reactor
- Gas chromatograph (GC) or an infrared (IR) gas analyzer for CO and CO<sub>2</sub> detection
- Mass flow controllers
- Furnace with a temperature controller

Procedure:

- Load a specific amount of the LaNiO<sub>3</sub> catalyst (e.g., 0.1 g) into the fixed-bed reactor.[\[1\]](#)

- Pretreat the catalyst by heating it in a flow of air or an inert gas at a specific temperature to remove any adsorbed impurities.
- Cool the reactor to the desired starting reaction temperature.
- Introduce a feed gas mixture with a defined composition (e.g., 0.5% CO, 0.25% O<sub>2</sub>, balanced with N<sub>2</sub>) at a constant total flow rate (e.g., 500 mL/min).<sup>[1]</sup>
- Increase the reactor temperature in a stepwise or ramping manner.
- At each temperature, allow the reaction to reach a steady state and then analyze the composition of the effluent gas using a GC or gas analyzer to determine the concentrations of CO and CO<sub>2</sub>.
- Calculate the CO conversion at each temperature using the following formula: CO Conversion (%) =  $([\text{CO}]_{\text{in}} - [\text{CO}]_{\text{out}}) / [\text{CO}]_{\text{in}} * 100$



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Workflow for Catalytic CO Oxidation Testing.

## Concluding Remarks

**Lanthanum nickel oxide** serves as a highly effective and versatile catalyst for CO oxidation. The synthesis parameters, particularly the calcination temperature, play a crucial role in determining its final catalytic activity.<sup>[2]</sup> Furthermore, modifications such as the deposition of NiO particles can significantly enhance its performance, making it superior to even some noble

metal catalysts under certain conditions.[1] The protocols provided herein offer a standardized framework for the synthesis, characterization, and evaluation of LaNiO<sub>3</sub> catalysts, facilitating further research and development in this important area of catalysis.

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